Executive Order 14028: Cybersecurity Protocols and Operational Directives

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest

Compound Name:	*EO 1428*	
Cat. No.:	*B1662330*	*Get Quote*

A Note on Executive Order 1428: Initial research indicates that the user's query regarding "**EO 1428**" and its relation to disposal procedures may be a misreference. The prominent and relevant executive order in this context is Executive Order 14028, "Improving the Nation's Cybersecurity," signed on May 12, 2021. This order does not address the disposal of chemical or biological materials. Instead, it establishes comprehensive directives to strengthen the cybersecurity of U.S. Federal Government networks and, by extension, the software supply chain it relies upon.

This document provides essential logistical and operational information based on EO 14028, tailored for researchers, scientists, and drug development professionals who handle sensitive data and rely on secure software for their work.

Core Mandates of Executive Order 14028

Executive Order 14028 was enacted to modernize the nation's cybersecurity defenses in response to increasingly sophisticated malicious cyber campaigns.[1] Its primary goals are to:

- Enhance Information Sharing: Remove barriers that prevent IT service providers from sharing threat information with government agencies.[2][3]
- Modernize Federal Cybersecurity: Mandate the adoption of security best practices, including a zero-trust architecture, multi-factor authentication, and data encryption.[2][3]

- Secure the Software Supply Chain: Establish baseline security standards for the development of software sold to the government.[2][4]

- Establish a Cyber Safety Review Board: Create a board to review and assess significant cyber incidents, similar to the National Transportation Safety Board.[2][5]

- Standardize Incident Response: Develop a standard playbook for federal agencies to respond to cyber vulnerabilities and incidents.[2][3]

Data Presentation: Key Deadlines and Requirements

For organizations working with federal agencies, understanding the timelines and requirements of EO 14028 is critical for compliance and partnership. The table below summarizes key milestones established by the order.

Requirement	Mandate Details	Timeline from May 12, 2021	Relevant Section of EO 14028
Cloud Security Strategy	The Office of Management and Budget (OMB) must develop a strategy to accelerate the move to secure cloud services.	90 Days	Section 3(c)
Zero Trust Architecture	Federal agencies must develop a plan to implement a zero-trust architecture.	60 Days	Section 3(b)
Multi-Factor Authentication & Encryption	Federal agencies must adopt multi-factor authentication and encryption for all data at rest and in transit.	180 Days	Section 3(c)
Secure Software Development Framework (SSDF)	The National Institute of Standards and Technology (NIST) must publish guidance on secure software development practices.	60 Days	Section 4(c)
Software Bill of Materials (SBOM)	The Secretary of Commerce, in coordination with NTIA, must publish the minimum elements for a "Software Bill of Materials."	60 Days	Section 4(e)

Incident Response Playbook	The Department of Homeland Security (DHS) must develop a standardized playbook for cybersecurity incident response.	120 Days	Section 6(a)

Experimental Protocols: Methodology for Software Security Verification

While EO 14028 does not outline "experimental" protocols in a scientific sense, it mandates a rigorous verification methodology for software security. This protocol is essential for any software developer, including those creating custom tools for research and drug development, that provides services to the federal government.

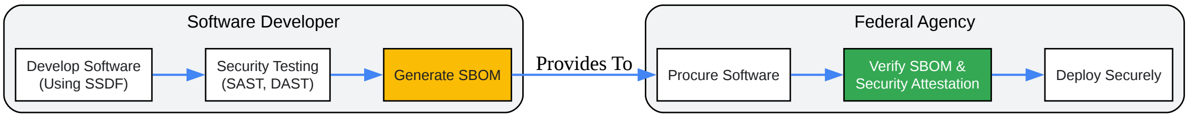
Protocol for Secure Software Attestation:

- Static Application Security Testing (SAST):
  - Objective: To analyze source code for security vulnerabilities before compilation.
  - Methodology: Integrate automated SAST tools into the development pipeline to scan for common weaknesses (e.g., SQL injection, buffer overflows). All findings classified as "critical" or "high" must be remediated before release.
- Dynamic Application Security Testing (DAST):
  - Objective: To test the running application for vulnerabilities that may not be visible in the source code.
  - Methodology: Conduct automated and manual DAST scans against a running instance of the application in a test environment. This includes penetration testing and vulnerability scanning.
- Software Composition Analysis (SCA):

  - Objective: To identify and inventory all open-source components and check for known vulnerabilities.
  - Methodology: Utilize SCA tools to generate a Software Bill of Materials (SBOM). The SBOM must be cross-referenced against vulnerability databases (e.g., NVD) to ensure no vulnerable components are used.
- Attestation of Conformance:
  - Objective: To provide formal assurance that the software was developed in accordance with secure practices.
  - Methodology: The developer must provide a signed attestation that confirms adherence to the secure development practices outlined by NIST. This may include providing evidence from SAST, DAST, and SCA tools.

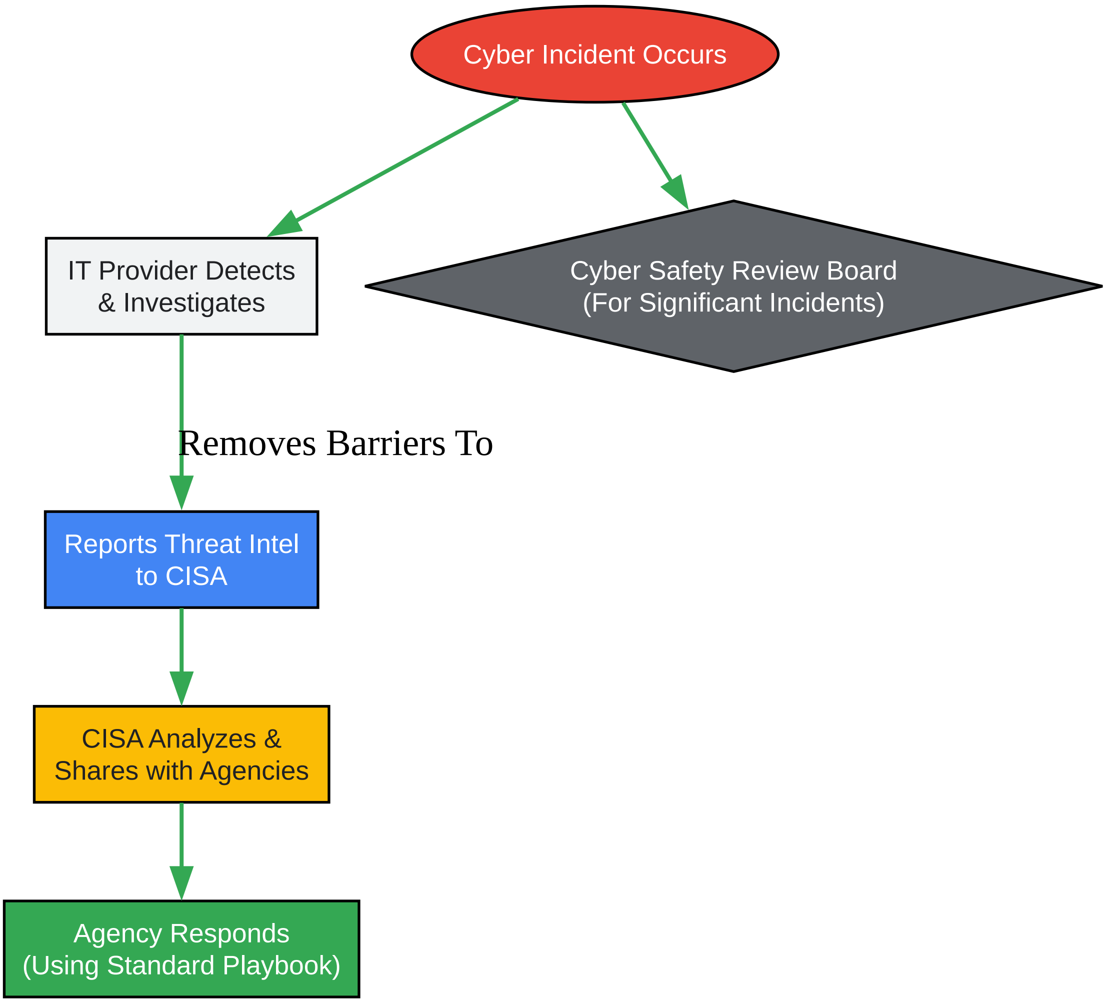
Mandatory Visualizations

The following diagrams illustrate key workflows and logical relationships described in Executive Order 14028.


Software Developer
Develop Software (Using SSDF)
Security Testing (SAST, DAST)
Generate SBOM
Provides To
Federal Agency
Procure Software
Verify SBOM & Security Attestation
Deploy Securely

Click to download full resolution via product page

Caption: EO 14028 Software Supply Chain Security Workflow.


Cyber Incident Occurs
IT Provider Detects & Investigates
Cyber Safety Review Board (For Significant Incidents)
Removes Barriers To
Reports Threat Intel to CISA
CISA Analyzes & Shares with Agencies
Agency Responds (Using Standard Playbook)

Click to download full resolution via product page

Caption: EO 14028 Incident Information Sharing Flow.

References

- 1. Executive Order on Improving the Nation's Cybersecurity | The White House [bidenwhitehouse.archives.gov]
- 2. Executive Order on Improving the Nation's Cybersecurity | CISA [cisa.gov]

- 3. Improving the Nation’s Cybersecurity | GSA [gsa.gov]
- 4. warrenaverett.com [warrenaverett.com]
- 5. Executive Order Calls on Private Sector to Help Improve the Nation’s Cyber Security | Exponent [exponent.com]

- To cite this document: BenchChem. [Executive Order 14028: Cybersecurity Protocols and Operational Directives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662330#eo-1428-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com